

Safe Disposal of AC-7954: A Procedural Guide

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Compound of Interest

Compound Name: AC-7954
Cat. No.: B1665392

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This document provides essential safety and logistical information for the proper disposal of **AC-7954**, a non-peptide urotensin-II (UT) receptor agonist. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

I. AC-7954 Safety and Handling Profile

Before handling or disposing of **AC-7954**, it is crucial to be aware of its known properties and the required personal protective equipment (PPE).



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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II. Step-by-Step Disposal Protocol for AC-7954

The following procedure outlines the recommended steps for the safe disposal of **AC-7954**. This protocol is based on general best practices for combustible solid chemical waste. Always consult your institution's specific environmental health and safety (EHS) guidelines.

Step 1: Preparation and Personal Protective Equipment (PPE)

- Ensure you are in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE as specified in the table above: safety glasses or goggles, chemical-resistant gloves, and a lab coat. A type N95 (US) respirator is also recommended.

Step 2: Waste Segregation

- **AC-7954** waste, including any unused product and contaminated materials, must be segregated from general laboratory waste.
- Designate a specific, clearly labeled hazardous waste container for **AC-7954**. The container should be made of a material compatible with the chemical.

Step 3: Containerizing Waste

- **Solid Waste:** Carefully transfer any solid **AC-7954** waste into the designated hazardous waste container. Avoid creating dust.
- **Contaminated Materials:** Any materials that have come into contact with **AC-7954**, such as weighing paper, gloves, and pipette tips, should also be placed in the designated hazardous waste container.
- **Empty Containers:** "Empty" containers of **AC-7954** should be triple-rinsed with a suitable solvent (e.g., ethanol or methanol). The rinsate must be collected and disposed of as hazardous waste in a designated liquid waste container. After rinsing, the container can be disposed of according to your institution's guidelines for decontaminated labware.

Step 4: Labeling and Storage

- Securely close the hazardous waste container.

- Label the container clearly with "Hazardous Waste," the full chemical name "(±)-3-(4-Chlorophenyl)-3-(2-(dimethylamino)ethyl)isochroman-1-one hydrochloride (**AC-7954**)," and the approximate quantity of waste.
- Store the sealed waste container in a designated, secure waste accumulation area, away from incompatible materials.

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Never dispose of **AC-7954** down the drain or in the regular trash.

III. Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **AC-7954**.



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Caption: Logical workflow for the safe disposal of **AC-7954** and associated waste.

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References

- [1. \(±\)-AC 7954 hydrochloride | CAS 477313-09-0 | Tocris Bioscience \[tocris.com\]](#)
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